

Navigating Chemical Waste Disposal at UC Berkeley

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Compound of Interest

Compound Name: UCB-11056

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For researchers, scientists, and drug development professionals at the University of California, Berkeley (UCB), the proper disposal of chemical waste is a critical component of laboratory safety and regulatory compliance. While specific disposal protocols are contingent on the chemical's properties, UCB's Environment, Health & Safety (EH&S) office provides a comprehensive framework for managing hazardous materials. This guide outlines the essential steps and resources for the proper disposal of laboratory waste.

Determining the Correct Waste Stream

The initial and most crucial step is to characterize the waste material to determine the appropriate disposal pathway.^[1] UCB categorizes hazardous waste into four main types: chemical, biological, radioactive, and sharps.^[1] For chemical waste, it is imperative to consult the Safety Data Sheet (SDS) for each component to understand its hazardous properties.^[1]

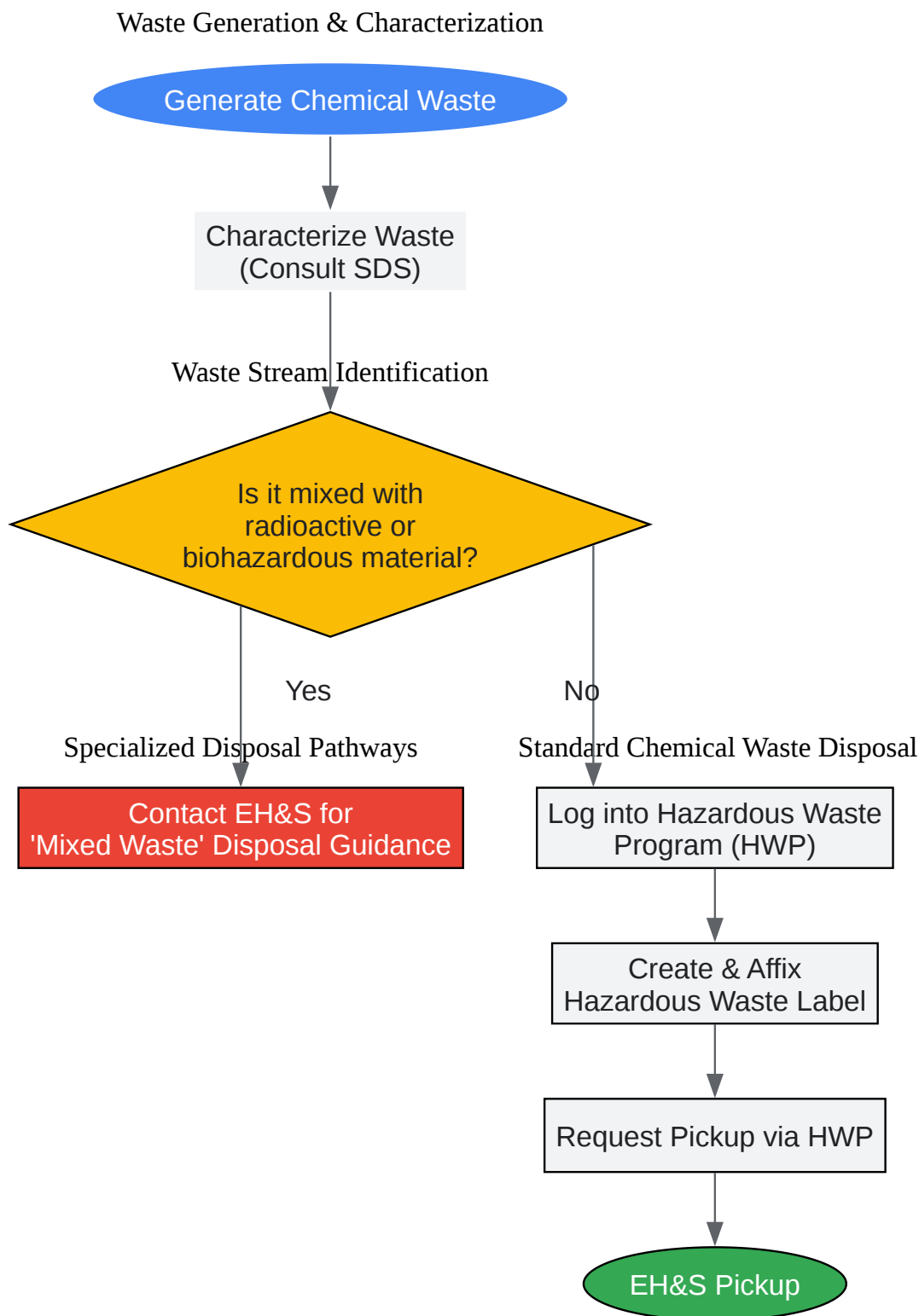
General Chemical Waste Disposal Protocol

For general chemical waste, the process involves several key stages, from containment to pickup. The following table summarizes the primary contacts and resources available to laboratory personnel for hazardous waste management.

Resource/Contact	Function	Link/Contact Information
Hazardous Waste Program (HWP)	Online portal to create waste labels and request pickups. [2]	Access requires a CalNet ID and completion of hazardous waste training. [1] [2]
EH&S Office	Provides guidance, training, and manages waste disposal.	(510) 642-3073 or --INVALID-LINK-- [2]
Radiation Safety	Manages the disposal of radioactive and mixed waste.	--INVALID-LINK-- [3]
College of Chemistry Chemical Reuse and Disposal Program	Assists in identifying proper handling procedures for research products.	(510) 642-2630

Step-by-Step Disposal Procedure

The disposal of chemical waste at UC Berkeley follows a structured procedure to ensure safety and compliance. The workflow diagram below illustrates the decision-making process for a researcher.



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UCB Chemical Waste Disposal Workflow

Handling Specific Types of Chemical Waste

Chemically Contaminated Sharps: All chemically contaminated needles and razor blades must be disposed of in red sharps containers. A hazardous waste label from the HWP system should be affixed, and the biohazard symbol should be defaced.[3]

Chemically Contaminated Laboratory Debris: Items such as gloves, paper towels, and pipettes with trace chemical contamination should be placed in designated 15-gallon drums with a "Hazardous Waste Label" and a "Chemically Contaminated Material Only" sticker.[3]

Empty Chemical Containers: Glass and metal containers that are completely empty and free of chemical residue can be disposed of in specially labeled bins. Strict criteria for what constitutes an "empty" container must be followed.[3]

Emergency Procedures

In the event of a chemical spill, immediate action is necessary to ensure safety.

- Isolate the area and alert people in the immediate vicinity.[4]
- If the material is flammable, turn off nearby ignition sources if it is safe to do so.[4]
- For volatile substances or airborne powders, evacuate the area.[4]
- If safe, confine the spill with absorbent materials and prevent it from entering drains.[4]
- Contact EH&S at (510) 642-3073 for guidance and to report the spill. For life-threatening emergencies, call 911.[4]

By adhering to these established procedures and utilizing the resources provided by UC Berkeley's EH&S, researchers can ensure the safe and compliant disposal of all chemical waste.

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References

- 1. ehs.berkeley.edu [ehs.berkeley.edu]
- 2. Dispose of Waste | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 3. H&S Section 6: Hazardous Materials Recycling & Disposal | College of Chemistry [chemistry.berkeley.edu]
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